

No Documented Applications of Beta-Hydroxybutyrophenone in Materials Science

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Compound of Interest

Compound Name: 1-Butanone, 3-hydroxy-1-phenyl-

Cat. No.: B079980

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A comprehensive review of scientific literature and chemical databases reveals no established practical applications for beta-hydroxybutyrophenone in the field of materials science. This compound is primarily recognized and utilized in the realms of organic synthesis and pharmacology.

Efforts to identify use cases for beta-hydroxybutyrophenone as a monomer, polymer additive, or precursor in material synthesis have not yielded any results. The scientific discourse surrounding this molecule is consistently centered on its chemical synthesis and its role as a building block for pharmaceutical compounds. Butyrophenone derivatives are a well-known class of pharmaceuticals used in the treatment of various psychiatric disorders.[1][2][3] For instance, haloperidol, a prominent antipsychotic medication, is a notable example of a butyrophenone derivative.[1]

Research has been conducted on the synthesis of specific derivatives, such as 5-fluoro-2-hydroxy butyrophenone, for its potential biological activities in agriculture as an antifungal agent.[4] However, this line of inquiry does not extend into the domain of materials science.

It is important to distinguish beta-hydroxybutyrophenone from polyhydroxybutyrate (PHB). While both names contain "butyrate," they are fundamentally different substances. Beta-hydroxybutyrophenone is a small organic molecule, whereas PHB is a biodegradable polyester produced by microorganisms, which has applications as a bioplastic.[5] Any association between the two based on nomenclature is coincidental in the context of materials science applications.

Given the absence of foundational research and documented applications, it is not feasible to generate the requested detailed application notes, experimental protocols, quantitative data tables, or visualizations for the use of beta-hydroxybutyrophenone in materials science. The core requirements for such a document—verifiable data and established methodologies—do not currently exist in this specific scientific area.

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